

An In-depth Technical Guide to 1-Bromo-3-chloropropane

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Compound of Interest

Compound Name: 1-Bromo-3-chloropropane

Cat. No.: B140262

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Bromo-3-chloropropane** (CAS No. 109-70-6), a versatile bifunctional alkylating agent. It details the compound's chemical and physical properties, experimental protocols for its synthesis and key applications, and essential safety and handling information. This document is intended to serve as a valuable resource for professionals in research, development, and manufacturing within the chemical and pharmaceutical industries.

General Information

1-Bromo-3-chloropropane, also known as trimethylene chlorobromide, is a halogenated alkane featuring both a bromine and a chlorine atom on a three-carbon chain.^{[1][2]} This dual halogenation provides differential reactivity, making it a valuable building block in organic synthesis.^[3] The bromine atom, being a better leaving group than chlorine, allows for selective nucleophilic substitution reactions.^[4] It is primarily used as an intermediate in the production of pharmaceuticals, agrochemicals, and other specialty chemicals.^{[2][3][5][6]}

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	109-70-6[7]
Molecular Formula	C ₃ H ₆ BrCl[5]
Linear Formula	Cl(CH ₂) ₃ Br
Molecular Weight	157.44 g/mol [5]
Synonyms	Trimethylene chlorobromide, 3-Bromopropyl chloride, 3-Chloropropyl bromide[2]

Properties

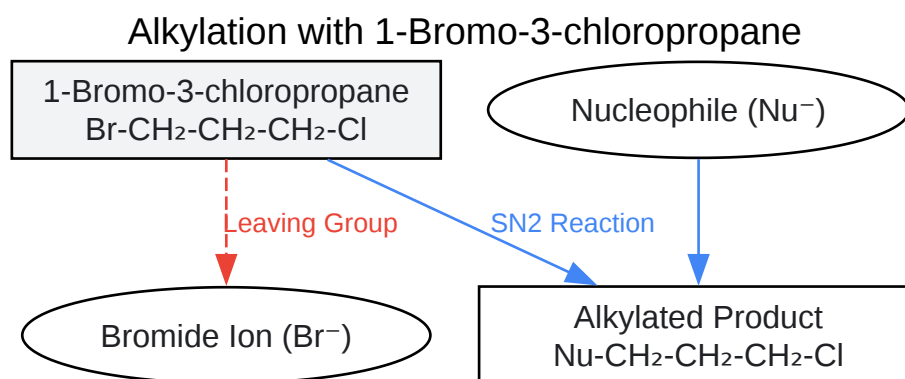
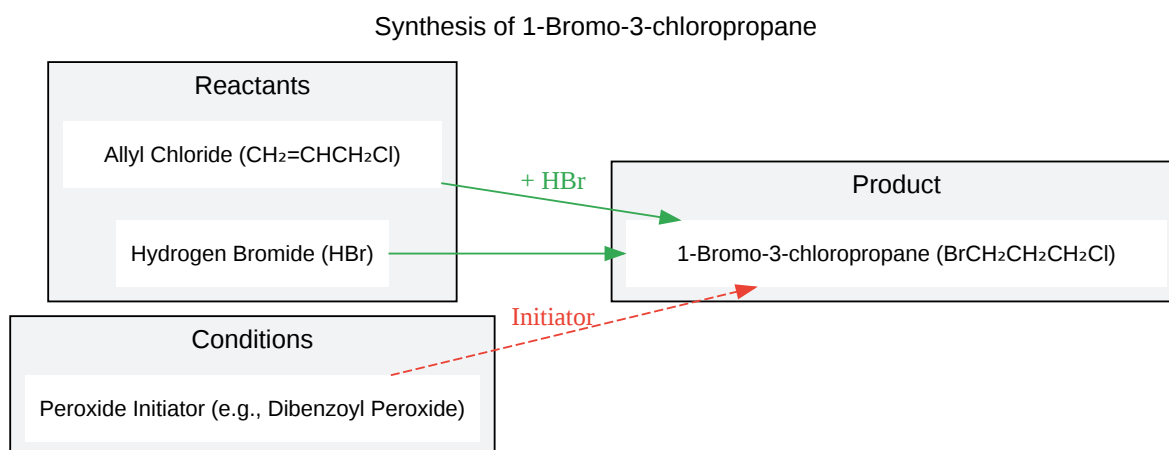
1-Bromo-3-chloropropane is a colorless to pale yellow liquid with a characteristic sweet odor. [3][6] It is denser than water and has low solubility in aqueous solutions but is soluble in many organic solvents.[8]

Table 2: Physical and Chemical Properties

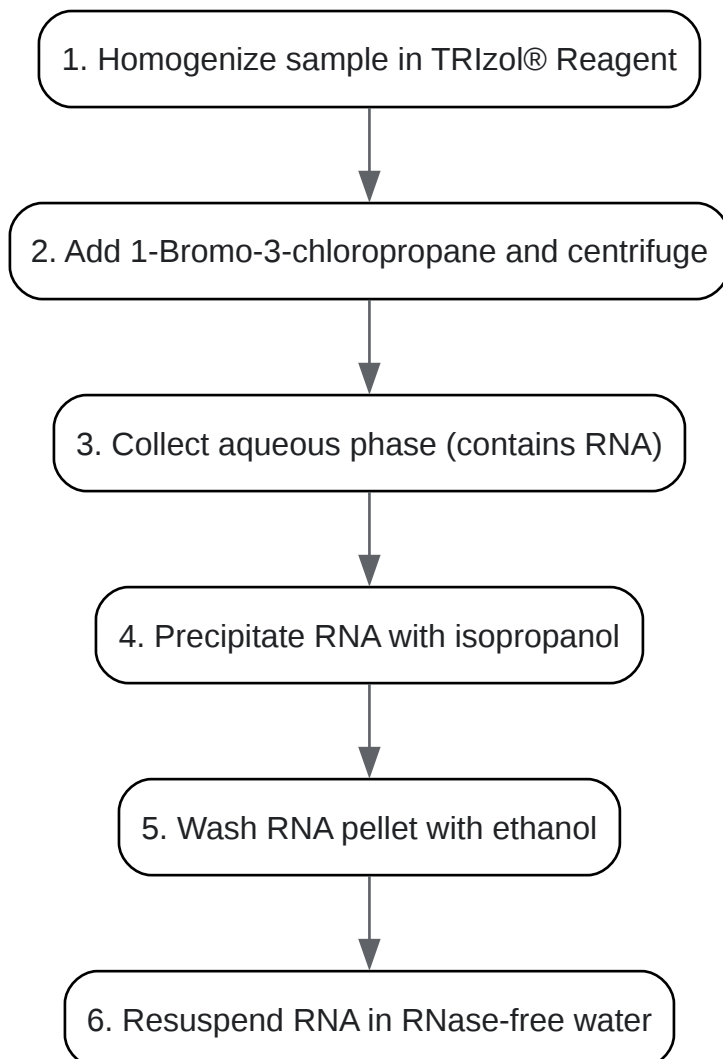
Property	Value
Appearance	Colorless to pale yellow liquid[6]
Boiling Point	143.3 - 145 °C[8]
Melting Point	-58.9 °C[8]
Density	1.592 g/mL at 25 °C
Flash Point	57 °C (135 °F)[7]
Refractive Index	1.486 at 20 °C
Vapor Pressure	7.5 hPa at 20 °C
Vapor Density	5.4 (Air = 1)[8]
Water Solubility	2.240 g/L at 25 °C
LogP	2.18[8]

Synthesis of 1-Bromo-3-chloropropane

The most common industrial synthesis of **1-Bromo-3-chloropropane** is through the anti-Markovnikov free-radical addition of anhydrous hydrogen bromide (HBr) to allyl chloride.^{[5][7]} This reaction is typically initiated by peroxides or UV light.



RNA Isolation Workflow



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